

1-(4-Methoxybenzyl)-1,2,4-triazole chemical structure and IUPAC name

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Compound of Interest

Compound Name: 1-(4-Methoxybenzyl)-1,2,4-triazole

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An In-depth Technical Guide to 1-(4-Methoxybenzyl)-1,2,4-triazole

This technical guide provides a comprehensive overview of the chemical structure, nomenclature, and known properties of **1-(4-Methoxybenzyl)-1,2,4-triazole**. It is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry. While specific experimental data for this particular compound is limited in publicly available literature, this guide also covers general synthetic methodologies and the broad biological significance of the 1,2,4-triazole class of compounds.

Chemical Identity and Structure

IUPAC Name: 1-(4-Methoxybenzyl)-1H-1,2,4-triazole

Chemical Structure:

Caption: Chemical structure of **1-(4-Methoxybenzyl)-1,2,4-triazole**.

Molecular Formula: C₁₀H₁₁N₃O[1]

Molecular Weight: 189.21 g/mol [1]

CAS Number: 115201-42-8[1]

Physicochemical Properties

Specific experimental data for **1-(4-Methoxybenzyl)-1,2,4-triazole** is not extensively reported. However, the properties of the parent 1,2,4-triazole can provide some context.

Property	Value (for 1,2,4-triazole)
Melting Point	120 to 121 °C
Boiling Point	260 °C
Density	1.439 g/cm ³
Water Solubility	Very soluble
pKa (of the neutral molecule)	10.26
pKa (of the protonated form)	2.45

Synthesis of 1,2,4-Triazoles

The synthesis of 1,2,4-triazoles can be achieved through various established methods. The Einhorn–Brunner and Pellizzari reactions are classical methods for the formation of the 1,2,4-triazole ring.[2] More contemporary methods often involve microwave-assisted synthesis or copper-catalyzed reactions to improve yields and reaction conditions.[3]

General Synthetic Workflow



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Caption: A generalized workflow for the synthesis of 1,2,4-triazole derivatives.

Representative Experimental Protocol

While a specific protocol for **1-(4-Methoxybenzyl)-1,2,4-triazole** is not detailed in the surveyed literature, a general procedure for the synthesis of substituted 1,2,4-triazoles can be adapted.

The following is a representative protocol based on the synthesis of related compounds:

- **Preparation of the Hydrazide:** A suitable starting material, such as a 4-methoxybenzyl-substituted hydrazide, is prepared.
- **Reaction with a Formylating Agent:** The hydrazide is reacted with a formylating agent, such as formamide or formic acid, often under reflux conditions.
- **Cyclization:** The resulting intermediate undergoes cyclization to form the 1,2,4-triazole ring. This step can be promoted by heat or the presence of a catalyst.
- **Work-up and Purification:** The reaction mixture is cooled, and the crude product is isolated, typically by precipitation in water. The product is then purified by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography.

Biological and Pharmacological Profile

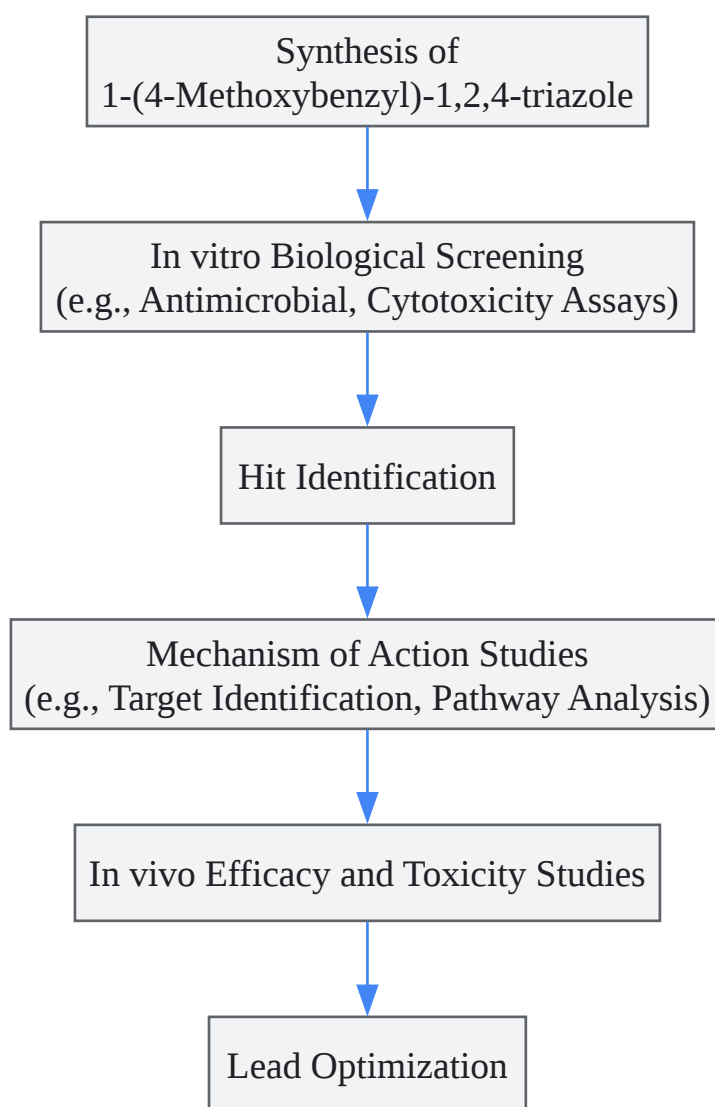
The 1,2,4-triazole nucleus is a well-established pharmacophore and is present in a wide range of biologically active compounds.^[1] Derivatives of 1,2,4-triazole have been reported to exhibit a broad spectrum of activities, including:

- **Antifungal:** Many clinically used antifungal drugs, such as fluconazole and itraconazole, contain a 1,2,4-triazole moiety.
- **Antibacterial:** Numerous studies have demonstrated the antibacterial potential of various 1,2,4-triazole derivatives against both Gram-positive and Gram-negative bacteria.^[4]
- **Anti-inflammatory:** Certain 1,2,4-triazole derivatives have shown significant anti-inflammatory properties.
- **Anticancer:** The 1,2,4-triazole scaffold has been explored for the development of novel anticancer agents.
- **Anticonvulsant and Antiviral Activities:** These activities have also been reported for some 1,2,4-triazole compounds.^[1]

The specific biological activities of **1-(4-Methoxybenzyl)-1,2,4-triazole** have not been extensively characterized in the available literature.

Signaling Pathways and Experimental Workflows

Specific signaling pathways involving **1-(4-Methoxybenzyl)-1,2,4-triazole** have not been identified in the reviewed literature. However, a general workflow for the investigation of the biological activity of a novel 1,2,4-triazole derivative is presented below.



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Caption: A hypothetical workflow for the biological evaluation of a novel 1,2,4-triazole derivative.

Conclusion

1-(4-Methoxybenzyl)-1,2,4-triazole is a molecule of interest due to its structural relation to the pharmacologically significant 1,2,4-triazole class of compounds. While detailed experimental data for this specific compound is not readily available, the established synthetic routes and the broad biological activities of related derivatives suggest that it may possess interesting pharmacological properties. Further research is warranted to synthesize and evaluate the biological profile of **1-(4-Methoxybenzyl)-1,2,4-triazole** to explore its potential as a therapeutic agent.

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